

step-by-step guide to nanoparticle functionalization with Thiol-PEG9-alcohol

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Compound of Interest

Compound Name: Thiol-PEG9-alcohol

Cat. No.: B8103774

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Application Note and Protocol

Topic: Step-by-Step Guide to Nanoparticle Functionalization with **Thiol-PEG9-alcohol**

Audience: Researchers, scientists, and drug development professionals.

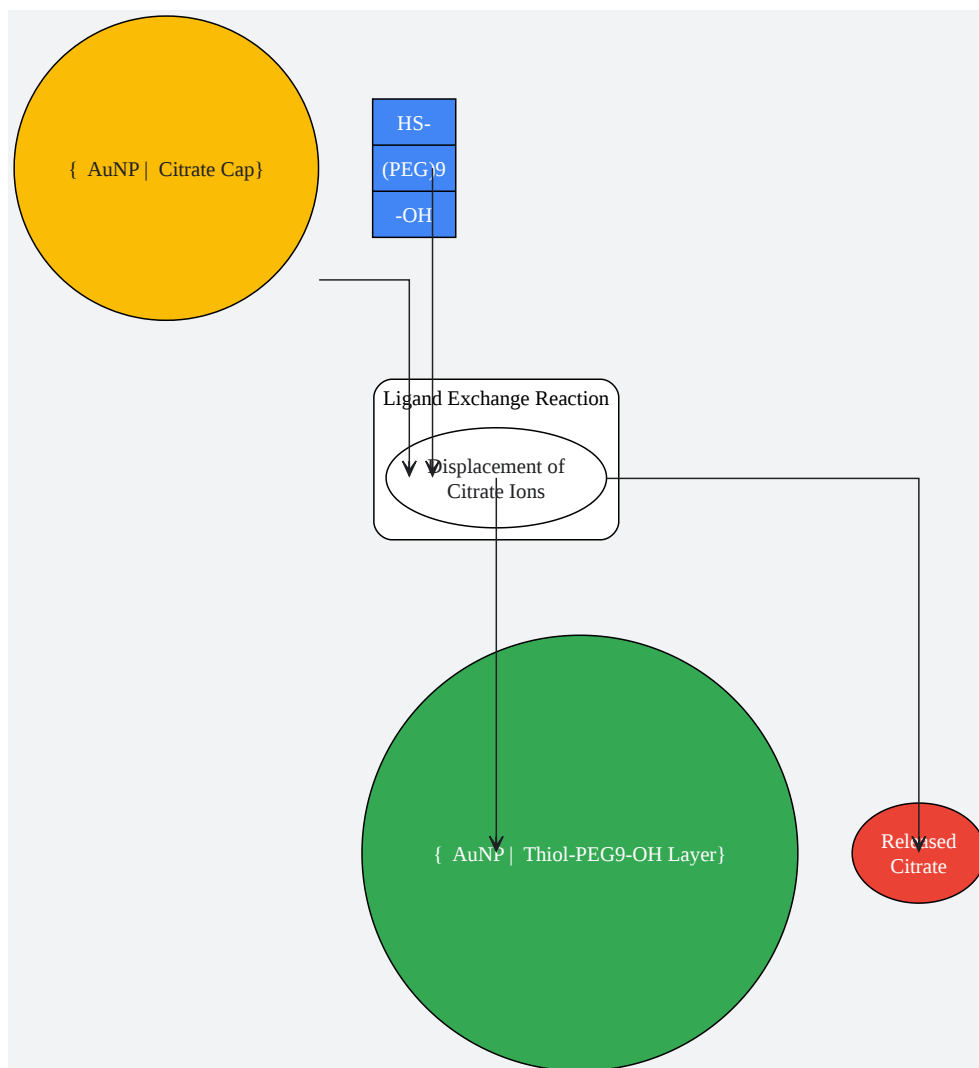
Introduction

Nanoparticle functionalization is a critical process for tailoring the surface properties of nanomaterials for a vast range of applications, including drug delivery, biomedical imaging, and diagnostics. Polyethylene glycol (PEG) is widely used for surface modification—a process known as PEGylation—to enhance nanoparticle stability, improve biocompatibility, and reduce non-specific protein binding, which can prolong circulation time in vivo.^{[1][2][3]} The use of a hetero-bifunctional Thiol-PEG-alcohol linker provides a robust method for attaching this protective layer to specific nanoparticle types, particularly those with noble metal surfaces like gold.

This document provides a detailed protocol for the functionalization of gold nanoparticles (AuNPs) with **Thiol-PEG9-alcohol**. The thiol (-SH) group exhibits a strong affinity for gold, forming a stable dative covalent bond, while the terminal alcohol (-OH) group offers a site for potential further conjugation or simply serves to create a hydrophilic surface.^{[4][5]}

Principle of the Method: Ligand Exchange

The functionalization process relies on a ligand exchange reaction. Pre-synthesized gold nanoparticles are often stabilized by a layer of weakly bound citrate ions. The thiol group of the **Thiol-PEG9-alcohol** molecule has a much stronger affinity for the gold surface than the citrate ions. When the PEG linker is introduced to the nanoparticle solution, the thiol group displaces the citrate ions and self-assembles on the gold surface, forming a dense, stable monolayer. This process is driven by the formation of a strong gold-sulfur (Au-S) bond.



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Caption: Chemical schematic of the ligand exchange process on a gold nanoparticle.

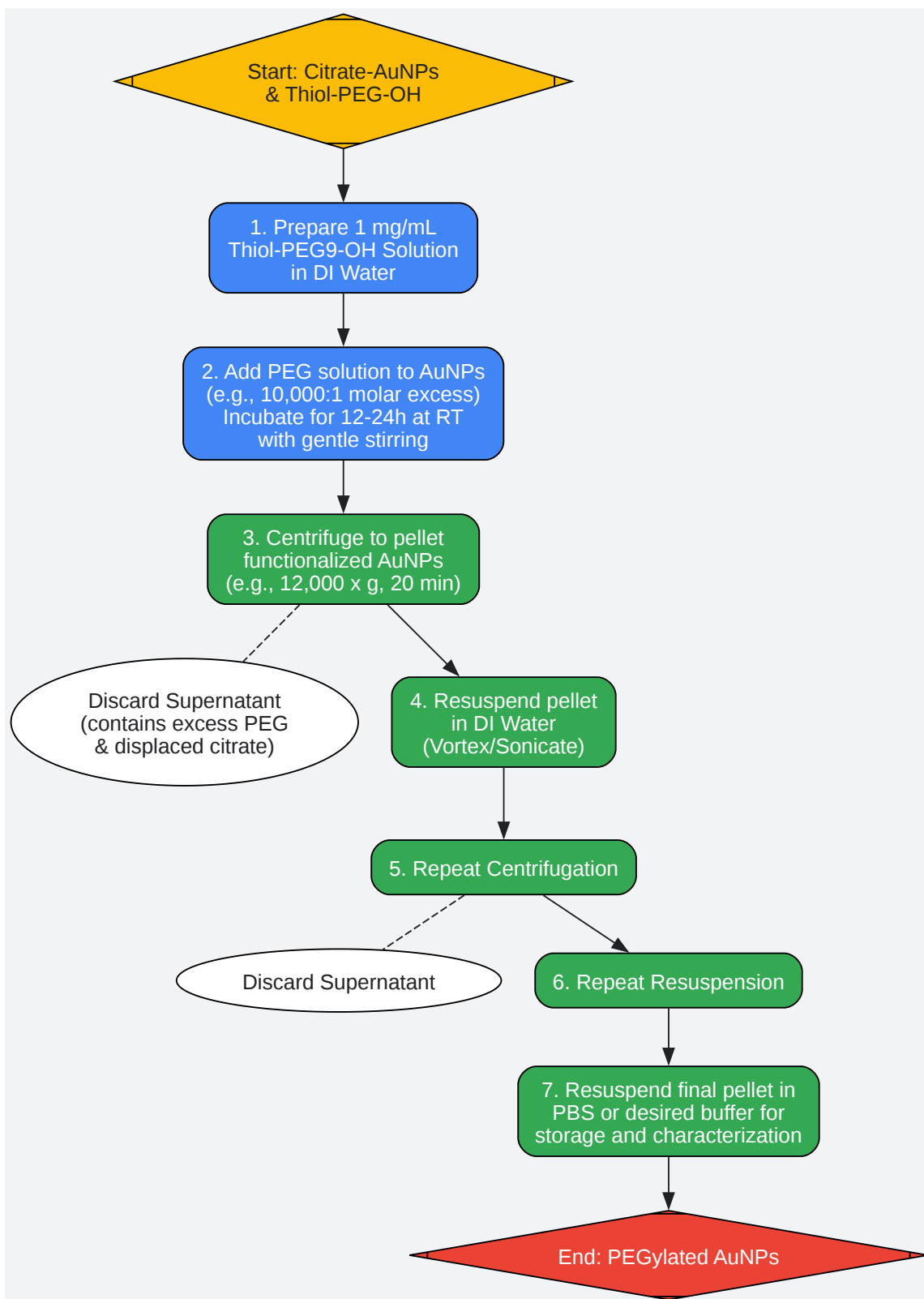
Experimental Protocol

This protocol details the functionalization of pre-synthesized 20 nm citrate-stabilized gold nanoparticles.

Materials and Equipment

- Nanoparticles: Citrate-stabilized gold nanoparticles (AuNPs) in aqueous solution (e.g., 20 nm diameter).
- PEG Reagent: **Thiol-PEG9-alcohol** (HS-(CH₂CH₂O)₉-OH).
- Solvents: Deionized (DI) water (18.2 MΩ·cm), Ethanol.
- Buffers: Phosphate-buffered saline (PBS), pH 7.4.
- Equipment:
 - High-speed centrifuge with appropriate rotor and tubes.
 - Vortex mixer.
 - Spectrophotometer (UV-Vis).
 - Dynamic Light Scattering (DLS) instrument.
 - pH meter.
 - Sonicator bath.

Step-by-Step Procedure



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. krishisanskriti.org [krishisanskriti.org]
- 3. PEGylation as a strategy for improving nanoparticle-based drug and gene delivery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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